

Heptyl 6-Bromohexanoate: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: Heptyl 6-bromohexanoate

Cat. No.: B15546511

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This technical guide provides a comprehensive overview of the solubility characteristics of **heptyl 6-bromohexanoate** in organic solvents. Due to a lack of specific quantitative solubility data in publicly available literature, this document focuses on qualitative assessment based on analogous compounds and provides a detailed experimental protocol for determining precise solubility in a laboratory setting.

Core Concepts: Understanding the Solubility of Heptyl 6-Bromohexanoate

Heptyl 6-bromohexanoate is an ester characterized by a C7 alkyl chain (heptyl) and a C6 brominated carboxylic acid derivative (6-bromohexanoate). Its molecular structure dictates its solubility behavior. The long alkyl chains contribute to its nonpolar character, while the ester and bromo functional groups introduce some polarity. Generally, esters are known to be soluble in a wide range of organic solvents.

Based on the principle of "like dissolves like," it is anticipated that **heptyl 6-bromohexanoate** will exhibit high solubility in common nonpolar and moderately polar organic solvents. This is supported by qualitative data for similar compounds. For instance, 6-bromohexanoic acid is described as highly soluble in organic solvents. Furthermore, a structurally related compound, 2,6-dibromo-4-cyanophenyl heptanoate, is reported to be "very soluble" in acetone, to the extent that it presented challenges during experimental sampling[1].

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **heptyl 6-bromohexanoate** in organic solvents has not been reported. The following table is provided as a template for researchers to populate with their own experimental findings.

Organic Solvent	Chemical Formula	Solubility (g/100 mL) at 25°C	Molar Solubility (mol/L) at 25°C	Observations
Acetone	C ₃ H ₆ O	Data not available	Data not available	Expected to be highly soluble.
Dichloromethane	CH ₂ Cl ₂	Data not available	Data not available	Expected to be highly soluble.
Diethyl Ether	(C ₂ H ₅) ₂ O	Data not available	Data not available	Expected to be highly soluble.
Ethanol	C ₂ H ₅ OH	Data not available	Data not available	Expected to be soluble.
Ethyl Acetate	C ₄ H ₈ O ₂	Data not available	Data not available	Expected to be highly soluble.
Hexanes	C ₆ H ₁₄	Data not available	Data not available	Expected to be soluble.
Methanol	CH ₃ OH	Data not available	Data not available	Expected to be moderately soluble.
Toluene	C ₇ H ₈	Data not available	Data not available	Expected to be highly soluble.

Experimental Protocol for Quantitative Solubility Determination

The following is a detailed methodology for the gravimetric determination of the solubility of **heptyl 6-bromohexanoate** in an organic solvent of interest. This method is adapted from

general procedures for determining the solubility of organic compounds.

Objective: To quantitatively determine the solubility of **heptyl 6-bromohexanoate** in a selected organic solvent at a specific temperature (e.g., 25°C).

Materials:

- **Heptyl 6-bromohexanoate** (high purity)
- Selected organic solvent (analytical grade)
- Scintillation vials or small flasks with screw caps
- Constant temperature bath or incubator
- Analytical balance (readable to 0.1 mg)
- Volumetric flasks
- Pipettes
- Syringe filters (chemically compatible with the solvent)
- Evaporating dish or pre-weighed beaker
- Vortex mixer or magnetic stirrer

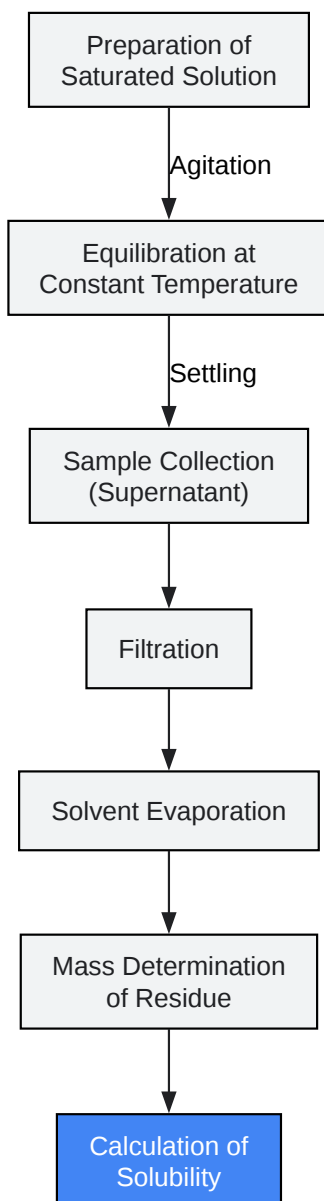
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **heptyl 6-bromohexanoate** to a scintillation vial. The exact amount should be more than what is expected to dissolve.
 - Add a known volume of the selected organic solvent to the vial.
 - Securely cap the vial and place it in a constant temperature bath set to the desired temperature (e.g., 25°C).

- Agitate the mixture using a vortex mixer or magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - Allow the vial to remain undisturbed in the constant temperature bath for at least 2 hours to allow any undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a pipette.
 - Immediately filter the collected supernatant through a syringe filter to remove any remaining microcrystals.
- Solvent Evaporation and Mass Determination:
 - Transfer a precise volume of the filtered saturated solution to a pre-weighed evaporating dish or beaker.
 - Carefully evaporate the solvent under a gentle stream of nitrogen or in a fume hood. For higher boiling point solvents, a rotary evaporator may be used.
 - Once the solvent is completely evaporated, place the dish in a desiccator to cool to room temperature and remove any residual moisture.
 - Weigh the dish containing the dried **heptyl 6-bromohexanoate** residue on an analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **heptyl 6-bromohexanoate** by subtracting the initial weight of the empty dish from the final weight.
 - Determine the solubility in g/100 mL using the following formula: $\text{Solubility (g/100 mL)} = (\text{Mass of residue (g)} / \text{Volume of solution used (mL)}) * 100$
 - Calculate the molar solubility (mol/L) by dividing the solubility in g/L by the molecular weight of **heptyl 6-bromohexanoate**.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **heptyl 6-bromohexanoate**.

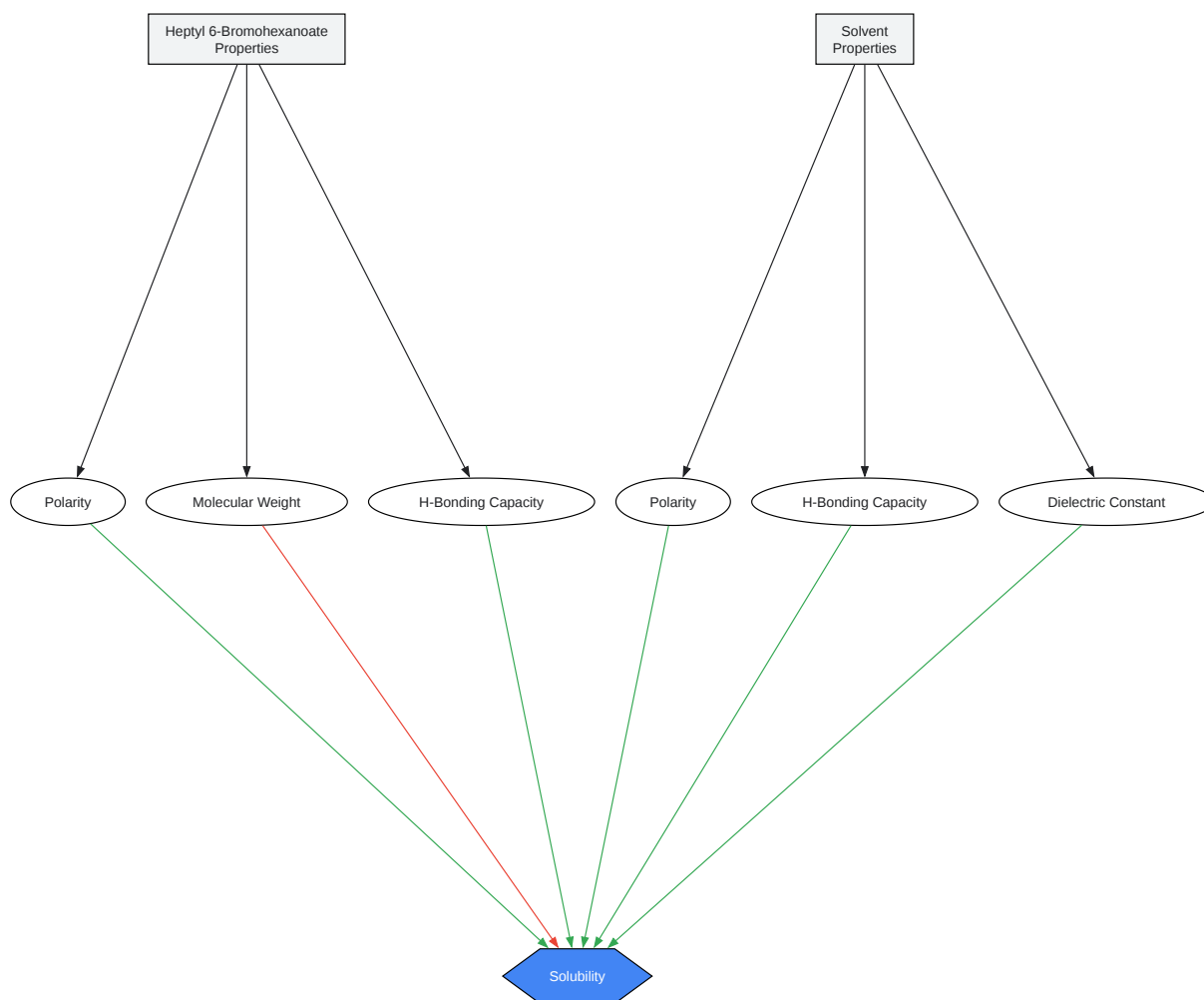


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Caption: Experimental workflow for the gravimetric determination of solubility.

Logical Relationship of Solubility Factors

The solubility of **heptyl 6-bromohexanoate** is a function of both its intrinsic properties and the properties of the solvent. The following diagram illustrates this relationship.



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Caption: Factors influencing the solubility of **heptyl 6-bromohexanoate**.

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References

- 1. Registration Dossier - ECHA [echa.europa.eu]
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